

Application Note: 5-(4-Bromophenyl)isoxazol-3-amine in Medicinal Chemistry Scaffold Design

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Compound of Interest

Compound Name: 5-(4-Bromophenyl)isoxazol-3-amine

CAS No.: 6525-98-0

Cat. No.: B1602353

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Introduction: The Privileged Isoxazole Scaffold

In modern drug discovery, the 3-amino-5-arylisoxazole moiety is recognized as a "privileged structure"—a molecular framework capable of providing high-affinity ligands for diverse biological targets. The specific scaffold **5-(4-bromophenyl)isoxazol-3-amine** represents a high-value intermediate due to its dual functionality:

- The 3-Amino Group: Acts as a hydrogen bond donor/acceptor and a handle for introducing solubilizing "tails" or hinge-binding motifs (in kinase inhibitors).
- The 4-Bromophenyl Moiety: Provides a lipophilic anchor and, crucially, a reactive handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) to expand into biaryl chemical space.^[1]

This scaffold is structurally homologous to the core of Valdecixib (COX-2 inhibitor) and various VEGFR/c-Met kinase inhibitors, making it a critical starting point for fragment-based drug design (FBDD).

Chemoinformatic Profile

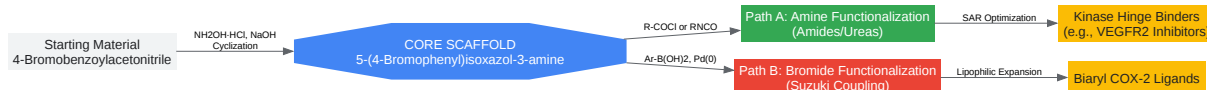
Property	Value	Significance
Molecular Weight	~239.07 Da	Ideal for Fragment-Based Drug Design (<300 Da).
cLogP	~2.8	Moderate lipophilicity; good membrane permeability potential. [1]
TPSA	~52 Å ²	Favorable for oral bioavailability (Rule of 5 compliant).
H-Bond Donors	2 (NH ₂)	Critical for interaction with Glu/Asp residues in active sites.
H-Bond Acceptors	2 (N, O)	Isoxazole ring nitrogen serves as a weak acceptor. [1]

Strategic Design Logic & Workflow

The utility of this scaffold lies in its ability to undergo Orthogonal Functionalization. The amine and the bromide react under distinct conditions, allowing for the rapid generation of combinatorial libraries.[\[1\]](#)

Visualization: Divergent Synthesis Workflow

The following diagram illustrates the strategic expansion from the core scaffold into two distinct chemical spaces (Amide/Urea derivatives vs. Biaryl derivatives).



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Figure 1: Divergent synthetic strategy utilizing the orthogonal reactivity of the amine and bromide handles.

Experimental Protocols

Protocol 1: Synthesis of the Core Scaffold

Objective: Regioselective synthesis of **5-(4-bromophenyl)isoxazol-3-amine** from 3-(4-bromophenyl)-3-oxopropanenitrile.

Mechanism: The reaction proceeds via the attack of hydroxylamine on the ketone carbonyl (forming an oxime intermediate), followed by intramolecular cyclization onto the nitrile carbon.

Materials:

- 3-(4-Bromophenyl)-3-oxopropanenitrile (10 mmol)
- Hydroxylamine hydrochloride (12 mmol)
- Sodium Hydroxide (NaOH) (25 mmol)
- Ethanol (EtOH) / Water (H₂O)[2]

Step-by-Step Methodology:

- Dissolution: In a 100 mL round-bottom flask, dissolve 3-(4-bromophenyl)-3-oxopropanenitrile (2.24 g, 10 mmol) in Ethanol (20 mL).
- Reagent Preparation: In a separate beaker, dissolve Hydroxylamine hydrochloride (0.83 g, 12 mmol) in minimal water (5 mL).
- Basification: Slowly add NaOH (1.0 g, 25 mmol) dissolved in water (5 mL) to the hydroxylamine solution. Caution: Exothermic.[1]
- Addition: Add the neutralized hydroxylamine solution to the nitrile solution.

- Reflux: Heat the reaction mixture to reflux (80°C) for 4–6 hours. Monitor by TLC (Hexane:EtOAc 3:1). The starting material (nitrile) typically runs higher than the product.
- Quench & Isolation: Cool the mixture to room temperature. Pour into crushed ice (100 g) with vigorous stirring. The product should precipitate as a white/off-white solid.
- Filtration: Filter the solid under vacuum. Wash with cold water (3 x 20 mL) to remove excess salts.
- Purification: Recrystallize from Ethanol/Water (9:1) if necessary.^[1]
 - Expected Yield: 75–85%.^[1]
 - Validation: ¹H NMR (DMSO-d₆): Look for the isoxazole C4-H singlet around 6.1–6.5 ppm and the broad NH₂ singlet around 5.5 ppm.

Protocol 2: Library Expansion via Suzuki-Miyaura Coupling

Objective: Functionalizing the 4-bromophenyl position to create biaryl analogs.

Rationale: The electron-deficient nature of the isoxazole ring can slightly deactivate the phenyl bromide, but standard Pd(0) conditions remain effective.

Step-by-Step Methodology:

- Setup: Charge a microwave vial or sealed tube with:
 - **5-(4-Bromophenyl)isoxazol-3-amine** (1.0 eq)
 - Aryl Boronic Acid (1.2 eq)
 - Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄] (5 mol%)
 - Sodium Carbonate (Na₂CO₃) (2.0 eq)

- Solvent: Add degassed 1,4-Dioxane/Water (4:1 ratio). Concentration: 0.1 M.[\[1\]](#)
- Reaction: Heat at 90°C (oil bath) or 110°C (Microwave) for 2–4 hours.
- Workup: Dilute with EtOAc, wash with brine, dry over MgSO₄.
- Purification: Flash column chromatography (Gradient: 0–40% EtOAc in Hexanes).

Application Case Study: Kinase Inhibitor Design

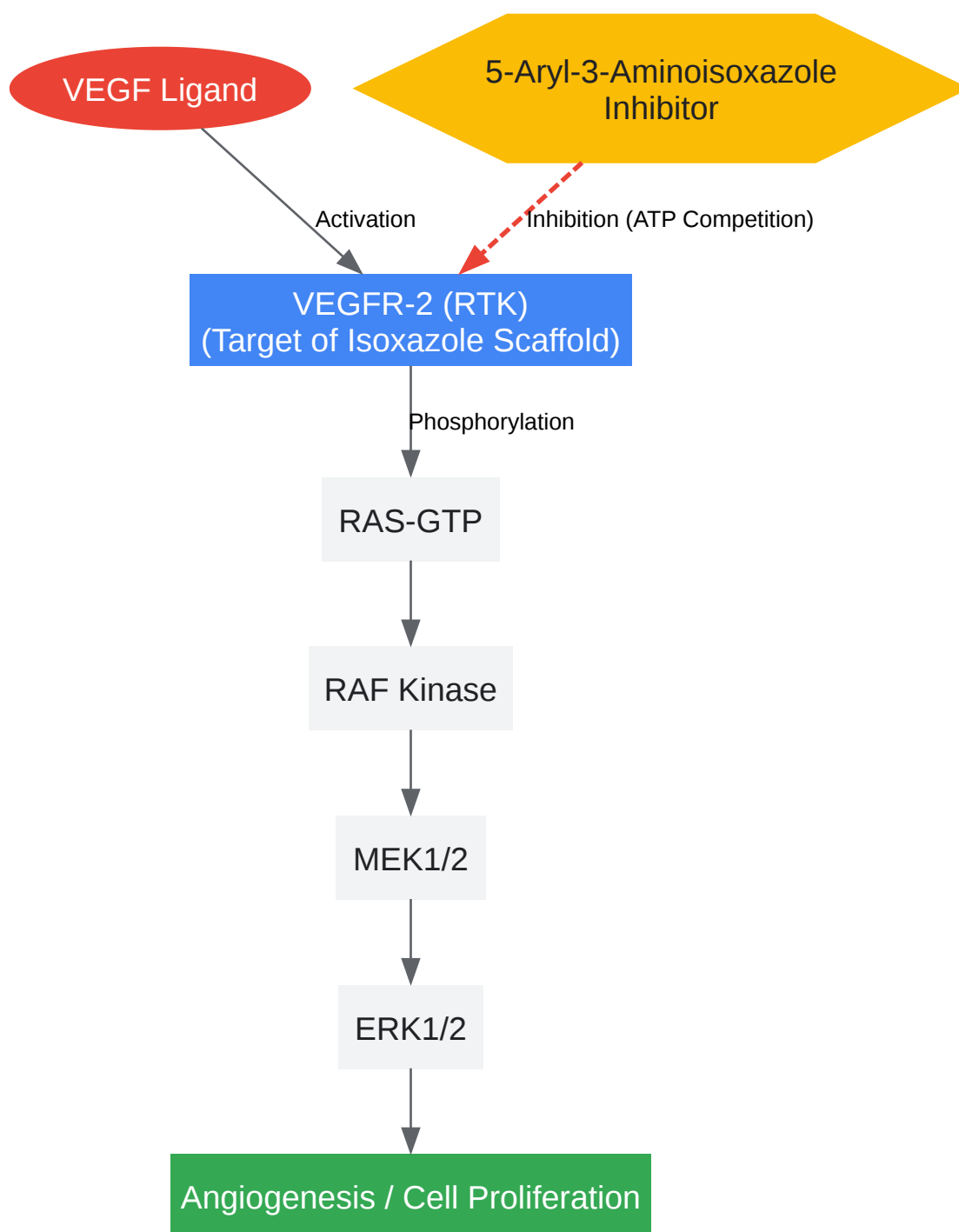
In the design of VEGFR-2 inhibitors, the 3-amino-isoxazole serves as a bioisostere for the urea linker found in Sorafenib.

SAR Logic:

- Hinge Binding: The isoxazole nitrogen (N2) and the exocyclic amine (3-NH₂) can form a bidentate H-bond interaction with the kinase hinge region (e.g., Cys919 in VEGFR2).
- Hydrophobic Pocket: The 5-aryl group extends into the hydrophobic back-pocket.
- Solubilizing Tail: Acylation of the 3-amine with a solubilizing group (e.g., N-methylpiperazine derivative) improves pharmacokinetic properties.[\[1\]](#)

Signal Transduction Pathway Visualization

The following diagram depicts the role of the inhibitor within the VEGF signaling cascade.



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Figure 2: Inhibition of the VEGFR-2 signaling cascade by isoxazole-based ATP-competitive inhibitors.[1]

Troubleshooting & Quality Assurance

Issue	Probable Cause	Corrective Action
Low Yield in Cyclization	Incomplete oxime formation or pH too low.	Ensure pH is >10 during hydroxylamine addition. ^[1] Increase reflux time.
Regioisomer Formation	Formation of 5-amino-3-aryl isomer.	The reaction of -ketonitriles with NH ₂ OH is generally selective for 3-amino-5-aryl. Confirm by NOE NMR studies (interaction between isoxazole-H and aryl protons).
Incomplete Suzuki Coupling	Catalyst poisoning by amine. ^[1]	The free amine can coordinate Pd. Use a catalyst system tolerant of amines (e.g., Pd(dppf)Cl ₂) or protect the amine as an acetamide prior to coupling. ^[1]

References

- Isoxazole Synthesis: Eloy, F.; Deryckere, A.^[1] "The chemistry of amidoximes and related compounds." Journal of Heterocyclic Chemistry, 1971, 8(1), 57-60.^[1]
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- Valdecocixib Analogs: Talley, J. J., et al. "4-[5-Methyl-3-phenylisoxazol-4-yl]-benzenesulfonamide, Valdecocixib: A Potent and Selective Inhibitor of COX-2."^[1] Journal of Medicinal Chemistry, 2000, 43(5), 775–777.^[1]

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Sources

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